

what is Sulforhodamine G

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sulforhodamine G

CAS No.: 5873-16-5

Cat. No.: S596859

Get Quote

Spectral Properties

The spectral properties of **Sulforhodamine G** are central to its experimental utility. You will find some variation in the reported peak wavelengths across different suppliers, which should be considered when setting up your instrumentation.

Parameter	Value
Absorbance (λ_{Abs})	~525 nm [1]
Excitation (λ_{Ex})	529-531 nm [2] [1] [3]
Emission (λ_{Em})	548-552 nm [2] [1] [3]
pH Sensitivity	Exhibits no pH-dependent absorption or fluorescence over pH 3-10 [1]

Primary Research Applications

Sulforhodamine G is valued in diverse scientific fields due to its strong fluorescence and water solubility.

- Cellular and Neuronal Imaging:** As a **membrane-impermeant, polar tracer**, it is ideal for outlining cell shapes and tracing the pathways of communication between neuronal cells without penetrating the cell membrane [2]. It helps researchers study dynamic processes like intercellular communication.

- **Hydrological and Environmental Tracing:** Hydrologists use **Sulforhodamine G** to map underground watercourses, study river flows, and track seepage paths. Its very low detection threshold (as low as 0.01 µg/l) makes it an efficient tracer for these applications [4].

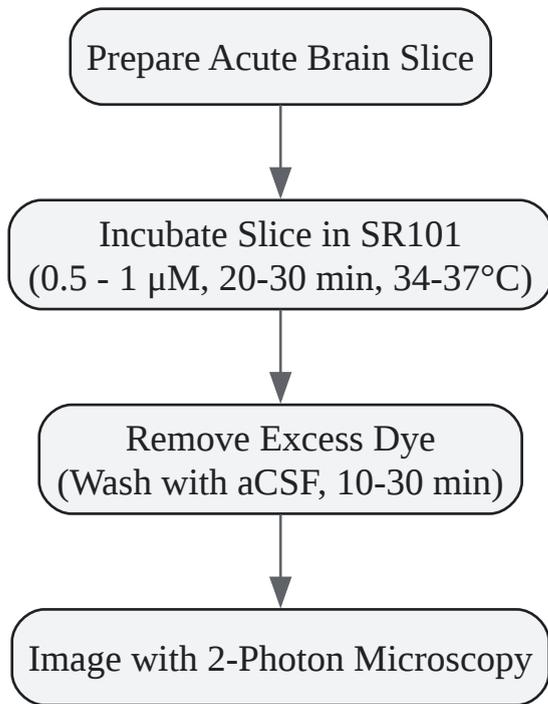
Experimental Considerations for Related Dyes

The search results do not specify limitations for **Sulforhodamine G** itself, but extensive research on the closely related **Sulforhodamine 101 (SR101)** highlights critical considerations that are prudent for researchers to know.

- **Cell Specificity is Not Guaranteed:** SR101 is a popular astrocyte marker, but it can also label neurons, especially under hypoxic conditions, and can diffuse into oligodendrocytes via gap junctions. This means a SR101-positive cell cannot be automatically assumed to be an astrocyte [5] [6].
- **Excitatory Side Effects:** Studies show that SR101 can induce **seizure-like neuronal activity** in the brain at concentrations commonly used (e.g., 100-250 µM). This excitatory effect can significantly alter the system being studied [7]. To minimize interference, using lower concentrations (≤ 50 µM) is recommended for *in vivo* experiments [7].

Workflow for Astrocyte Labeling with SR101

For context, here is a typical experimental workflow for using the related dye Sulforhodamine 101 to label astrocytes in acute brain slices, based on the protocols found in the literature [5] [6]. This can serve as a general reference.



Click to download full resolution via product page

Typical workflow for astrocyte labeling with Sulforhodamine 101 in brain slices.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Sulforhodamine G *CAS 5873-16-5* [aatbio.com]
2. Sulforhodamine G [biotium.com]
3. Spectrum [Sulforhodamine G] [aatbio.com]
4. Sulforhodamine G powder -Cl:45220 - FluoTechnik [fluotechnik.org]
5. Limitations of Sulforhodamine 101 for Brain Imaging - PMC [pmc.ncbi.nlm.nih.gov]
6. Frontiers | Limitations of Sulforhodamine 101 for Brain Imaging [frontiersin.org]

7. Sulforhodamine 101, a widely used astrocyte marker, can ... [nature.com]

To cite this document: Smolecule. [what is Sulforhodamine G]. Smolecule, [2026]. [Online PDF].

Available at: [<https://www.smolecule.com/products/b596859#what-is-sulforhodamine-g>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com